

Using Dibutyl maleate as a comonomer in vinyl and acrylic emulsion polymerization.

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Compound of Interest		
Compound Name:	Dibutyl maleate	
Cat. No.:	B1670435	Get Quote

Application Notes: Dibutyl Maleate as a Comonomer in Emulsion Polymerization

Introduction

Dibutyl maleate (DBM) is a clear, virtually colorless liquid ester commonly employed as a comonomer in the emulsion polymerization of vinyl and acrylic resins.[1][2] Its incorporation into polymer chains, particularly with vinyl acetate (VAc), serves to internally plasticize the resulting polymer. This process enhances the flexibility, adhesion, and water resistance of the final films, making DBM a valuable component in the formulation of paints, adhesives, and coatings.[1][2] [3] Unlike external plasticizers, DBM is covalently bonded within the polymer backbone, preventing migration and ensuring permanent flexibility. The copolymer of vinyl acetate and **dibutyl maleate** is noted for its use in paints, providing higher flexibility, stability against water and ultraviolet light, and improved adherence.[2]

Mechanism of Action and Key Benefits

The primary function of DBM in vinyl and acrylic copolymers is to lower the glass transition temperature (Tg). The bulky butyl groups of the DBM monomer introduce steric hindrance and increase the free volume within the polymer structure, which restricts chain packing and enhances segmental mobility. This "internal plasticization" leads to several desirable properties:



- Improved Flexibility and Film Formation: By lowering the Tg, DBM allows the polymer
 particles to coalesce into a continuous film at lower temperatures. This results in a more
 flexible and less brittle material, which is crucial for applications on substrates that may
 expand, contract, or flex.[2][3]
- Enhanced Adhesion: The plasticizing effect of DBM contributes to better "wetting" of substrates, leading to improved adhesive properties. Copolymers containing DBM are often used in pressure-sensitive adhesives (PSAs).[4]
- Increased Water Resistance: The hydrophobic nature of the butyl groups in DBM imparts
 greater water resistance to the copolymer films compared to vinyl acetate homopolymers.[2]
 [3] This is a significant advantage for coatings and adhesives intended for use in humid
 environments.
- Permanent Effect: As a comonomer, DBM is permanently locked into the polymer chain. This
 avoids the issue of plasticizer migration that can occur with external plasticizers, which can
 lead to embrittlement of the film and contamination of the substrate over time.

Experimental Protocols

Protocol 1: Synthesis of Vinyl Acetate-Dibutyl Maleate (VAc-DBM) Copolymer Emulsion

This protocol is based on a typical batch emulsion polymerization process for creating a VAc-DBM copolymer adhesive.[5]

Materials and Equipment:

- Monomers: Vinyl Acetate (VAc), **Dibutyl Maleate** (DBM)
- Continuous Phase: Deionized Water
- Stabilizer/Protective Colloid: Polyvinyl Alcohol (PVA)[5][6]
- Emulsifier (Surfactant): Non-ionic surfactant, e.g., OP-10 (Octylphenol ethoxylate)[5]
- Initiator: Ammonium Persulfate or Potassium Persulfate (KPS)[5][6]



- pH Buffer: Sodium Bicarbonate[5]
- Equipment: Jacketed glass reactor with a condenser, mechanical stirrer (anchor or turbine),
 nitrogen inlet, feeding pumps, and a temperature control system.

Procedure:

- Initial Reactor Charge:
 - Charge the reactor with deionized water and Polyvinyl Alcohol (PVA).
 - Begin stirring at a moderate speed (e.g., 150-200 rpm) and heat the mixture to dissolve the PVA completely.[5]
- Inerting:
 - Purge the reactor with nitrogen for approximately 30 minutes to remove oxygen, which can inhibit free-radical polymerization. Maintain a slight positive nitrogen pressure throughout the reaction.
- Heating and Pre-reaction:
 - Heat the reactor contents to the initial reaction temperature, typically 60-70°C.
 - Add the emulsifier (e.g., OP-10) and a portion of the initiator (e.g., 1-2 parts of ammonium persulfate) to the reactor and mix.[5]
- Monomer Feed:
 - In a separate vessel, prepare the monomer pre-emulsion by mixing Vinyl Acetate, **Dibutyl** Maleate, and any remaining emulsifier with a portion of the deionized water.
 - Begin the continuous or semi-continuous feeding of the monomer pre-emulsion into the reactor over a period of 3-4 hours.[5] Maintain the reaction temperature at 70-80°C.[5]
- Post-Reaction:
 - After the monomer feed is complete, raise the temperature to 90-100°C.[5]



- Add the remaining portion of the initiator (a "chaser" step) to ensure the conversion of any residual monomer. Hold at this temperature for at least 10-30 minutes.
- · Cooling and pH Adjustment:
 - Cool the reactor down to 60°C.
 - Add a solution of sodium bicarbonate to adjust the final pH of the emulsion to a range of 4 6.[5]
- · Final Steps:
 - Continue cooling the latex to room temperature.
 - Filter the final product through a fine mesh (e.g., 100-200 mesh) to remove any coagulum.
 - Store the resulting VAc-DBM copolymer emulsion in a sealed container.

Data Presentation

Table 1: Example Formulation for VAc-DBM Copolymer Adhesive Emulsion This table is derived from a patented formulation and serves as a representative example.[5]

Component	Function	Typical Amount (parts by weight)
Vinyl Acetate	Primary Monomer	70 - 85
Dibutyl Maleate	Comonomer (Internal Plasticizer)	15 - 30
Deionized Water	Continuous Phase	90 - 110
Polyvinyl Alcohol (PVA)	Protective Colloid / Stabilizer	4 - 8
OP-10 (Emulsifier)	Surfactant / Stabilizer	1 - 3
Ammonium Persulfate	Initiator	0.5 - 1.5
Sodium Bicarbonate	pH Buffer	0.1 - 0.5

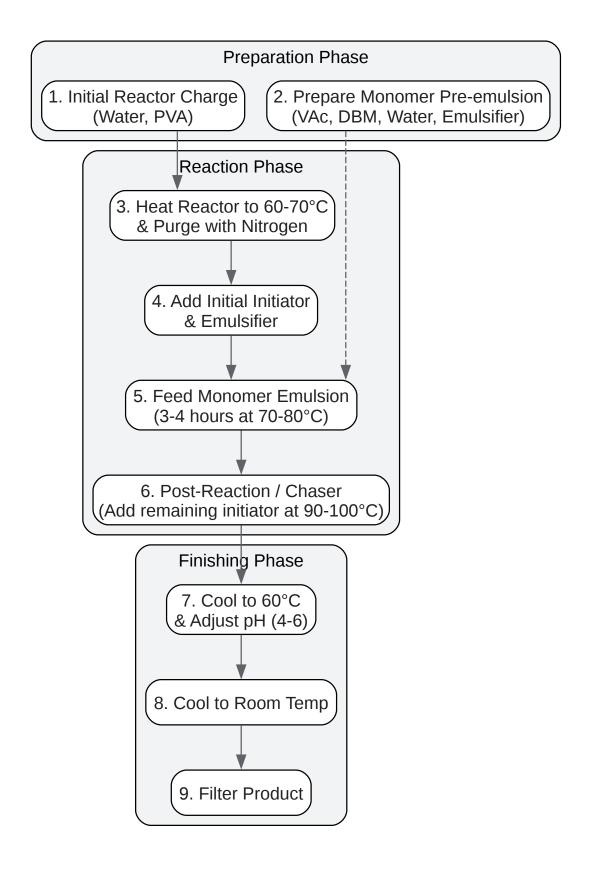


Table 2: Typical Reaction Parameters for VAc-DBM Emulsion Copolymerization

Parameter	Value	Source
Monomer Feed Temperature	70 - 80°C	[5]
Post-Reaction Temperature	90 - 100°C	[5]
Monomer Feed Duration	3 - 4 hours	[5]
Stirring Speed	150 - 400 rpm	[5][6]
Final pH	4.0 - 6.0	[5]

Visualizations

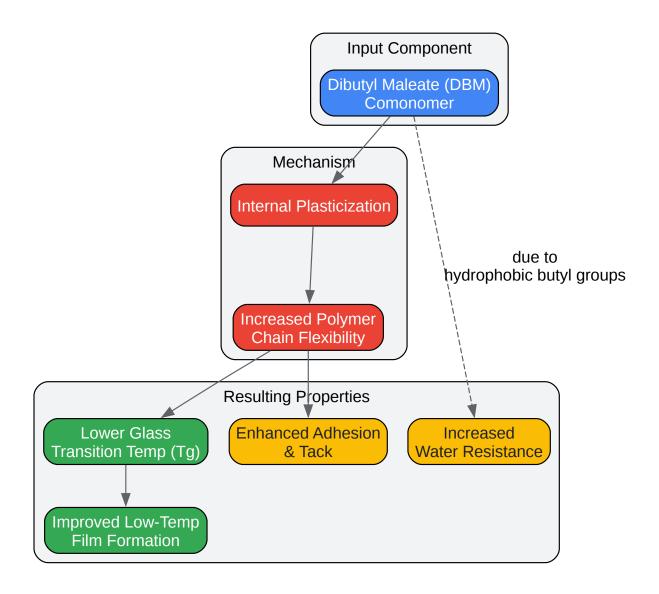




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Caption: Workflow for VAc-DBM Emulsion Copolymerization.





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